

Part 1: Executive Summary & The "Triangulation" Philosophy

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Compound of Interest

Compound Name: 6-chloro-1-N-ethylbenzene-1,2-diamine

CAS No.: 1039986-52-1

Cat. No.: B3363637

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Chlorinated aromatic compounds (CACs)—ranging from simple chlorobenzenes to complex pharmaceutical intermediates and polychlorinated biphenyls (PCBs)—present unique identification challenges. The high electronegativity of chlorine alters chemical shifts in NMR, while its distinct isotopic abundance (

) creates complex mass spectral clusters. Furthermore, positional isomers (e.g., 1,2- vs. 1,3-dichlorobenzene) often exhibit identical mass-to-charge (

) ratios, rendering low-resolution MS insufficient for definitive structural elucidation.

The Core Directive: Do not rely on a single spectral source. Accurate identification requires a Spectral Triangulation Strategy:

- MS (Mass Spectrometry): For molecular formula and chlorine count (via isotope patterns).
- IR (Infrared): For "fingerprint" region analysis to determine substitution patterns (ortho/meta/para).

- NMR (Nuclear Magnetic Resonance): For definitive structural connectivity.

This guide evaluates the primary databases capable of supporting this triangulation workflow.

Part 2: Critical Database Analysis[1]

SDBS (Spectral Database for Organic Compounds)

Curator: AIST (National Institute of Advanced Industrial Science and Technology), Japan.[1][2]

[3][4] Best For: Multi-modal cross-validation (NMR + IR + MS).

SDBS is the "Swiss Army Knife" for CAC identification. Unlike other repositories that may focus on a single modality, SDBS often provides integrated data for the same compound.

- Technical Insight: For chlorinated aromatics, SDBS is invaluable because it allows you to view the H-NMR and C-NMR alongside the FT-IR. This is critical when distinguishing isomers where MS data is ambiguous. The database includes specific Raman spectra, which can be complementary to IR for symmetric chlorinated rings (e.g., hexachlorobenzene) where IR bands may be symmetry-forbidden.
- Limitation: The interface is dated, and bulk downloading is prohibited.

NIST Chemistry WebBook

Curator: National Institute of Standards and Technology (USA).[5][6][7][8] Best For: Mass Spectrometry (EI-MS) and Thermodynamic Data.

NIST is the gold standard for Electron Ionization (EI) mass spectra.

- Technical Insight: When analyzing CACs, the NIST algorithms for matching isotope patterns are superior. The library contains extensive replicate spectra, showing how fragmentation varies across different instrument energies—a common issue with labile C-Cl bonds.
- Key Feature: The "Gas Chromatography" section provides Retention Indices (RI), which are essential when filtering potential matches for volatile chlorinated compounds (VOCs).

MassBank

Curator: Mass Spectrometry Society of Japan / NORMAN Network (EU). Best For: High-Resolution MS/MS and Environmental Metabolites.

If your work involves environmental degradation products of chlorinated drugs or pollutants, MassBank is the primary resource.

- **Technical Insight:** Unlike NIST (mostly EI-MS), MassBank focuses on ESI-MS/MS (Electrospray Ionization). This is crucial for polar chlorinated metabolites (e.g., chlorophenols) that do not fly well in GC-MS without derivatization.
- **Community Aspect:** It is open-source, allowing for rapid updates of new "designer" chlorinated compounds.

Commercial Libraries (Wiley / Bio-Rad KnowItAll)

Curator: Wiley Science Solutions / Bio-Rad. Best For: Exhaustive coverage and Mixture Analysis.

While paid, these libraries offer "Deformulation" software.

- **Technical Insight:** In drug development, you often encounter mixtures. These platforms can mathematically deconvolute a composite IR spectrum of a chlorinated solvent and a solute, identifying both simultaneously—a task nearly impossible with free web databases.

Part 3: Comparative Data Summary

Feature	SDBS (AIST)	NIST WebBook	MassBank	Wiley / Bio-Rad
Primary Focus	Integrated (NMR, IR, MS)	MS (EI), IR, Thermochem	MS/MS (ESI), High Res	All Modalities
Cost	Free	Free	Free	Paid (Subscription)
Chlorinated Coverage	High (Common Organics)	Very High (Standard Refs)	High (Env. Pollutants)	Massive (Proprietary)
Isotope Search	Basic	Advanced (Formula based)	Advanced (Exact Mass)	Software Assisted
Data Export	View Only (Images/Peak Lists)	JCAMP-DX, SVG, XY Data	.txt, MSP (Open Formats)	All Major Vendor Formats
Best Use Case	Structural Elucidation (NMR+IR)	GC-MS Identification	LC-MS/MS Metabolomics	Mixture Analysis / QC

Part 4: Experimental Protocol – The "Isomer Filter"

Objective: Identify an unknown chlorinated aromatic compound using the "Triangulation" method.

Step 1: Chlorine Count via MS (NIST/MassBank)

- Acquire MS spectrum.[\[6\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Analyze the molecular ion (
) cluster.
- Rule of Thumb:
 - ratio
1 Chlorine.

- ratio

2 Chlorines.

- Search NIST WebBook by "Formula" (e.g.,
).
- Result: You identify the formula is Dichlorobenzene (
), but NIST lists three isomers (1,2-; 1,3-; 1,4-). MS fragmentation is too similar to distinguish them confidently.

Step 2: Substitution Pattern via IR (SDBS)

- Acquire FT-IR spectrum (Transmission or ATR).[12]
- Focus on the Out-of-Plane (OOP) Bending Region (
).
 - 1,2-substituted (ortho): Strong band
 .
 - 1,3-substituted (meta): Strong bands
 and
 .
 - 1,4-substituted (para): Strong band
 .
- Go to SDBS.[1] Search "Dichlorobenzene".
- Overlay your experimental IR peaks with the SDBS reference images for all three isomers.
- Result: Your spectrum shows a single sharp peak at

. This matches the SDBS reference for 1,4-dichlorobenzene.

Step 3: Validation via NMR (SDBS)

- If sample quantity permits, run a quick

-NMR.

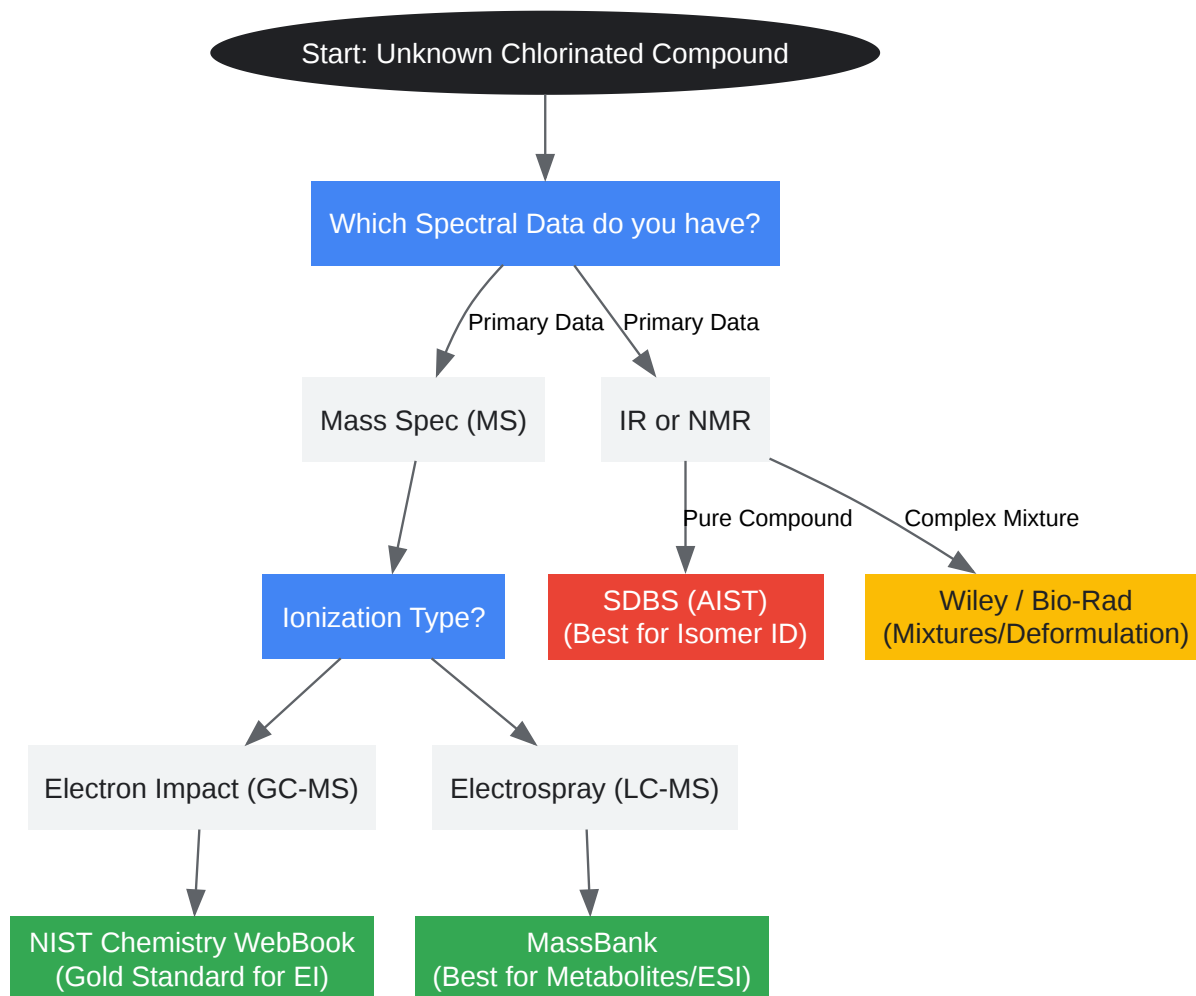
- 1,4-dichlorobenzene is symmetric; all 4 protons are equivalent. You should see a single singlet peak.
- 1,2- or 1,3- isomers will show complex splitting patterns (doublets/triplets).
- Compare with SDBS

-NMR data to confirm.

Part 5: Visualization of Workflows

Diagram 1: Database Selection Decision Tree

This flowchart guides the researcher to the correct database based on their specific analytical data and compound type.

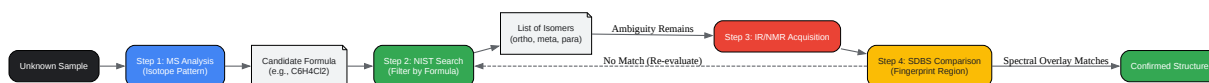


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Caption: Decision matrix for selecting the optimal spectral database based on analytical technique and sample complexity.

Diagram 2: The Triangulation Validation Protocol

This diagram illustrates the iterative process of using multiple databases to confirm identity.



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Caption: The "Triangulation" workflow utilizing NIST for formula generation and SDBS for isomer differentiation.

Part 6: References

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